

Solubility of Ethoxysilatrane in Common Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ethoxysilatrane

Cat. No.: B1217619

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **ethoxysilatrane** in common organic solvents. Due to a lack of specific quantitative solubility data in publicly available literature, this guide focuses on qualitative solubility profiles, the underlying physicochemical principles, and detailed experimental protocols for determining solubility. This information is crucial for researchers and professionals working with **ethoxysilatrane** in various applications, including as a precursor for materials science, a component in pharmaceutical formulations, and a reagent in organic synthesis.

Core Concepts: Understanding Silatrane Solubility

Silatrane is a class of tricyclic organosilicon compounds characterized by a silicon atom coordinated to three oxygen atoms and one nitrogen atom in a cage-like structure. This unique structure, featuring a transannular dative bond between the nitrogen and silicon atoms, imparts specific physicochemical properties that influence their solubility.

The solubility of **ethoxysilatrane**, like any compound, is governed by the principle of "like dissolves like." This means that its solubility will be highest in solvents with similar polarity. The ethoxy group (-OCH₂CH₃) attached to the silicon atom adds a degree of lipophilicity, while the polar Si-O and N-C bonds within the silatrane cage contribute to its polar nature. Consequently, **ethoxysilatrane** is expected to exhibit a broad solubility profile, being soluble in a range of polar and moderately nonpolar solvents. Many silatrane derivatives are known to be water-soluble, and this is an important consideration in their handling and application.

Qualitative Solubility Profile of Ethoxysilatrane

While precise quantitative data is not readily available, a qualitative assessment of **ethoxysilatrane**'s solubility in various common organic solvents can be inferred from the general behavior of silatranes and fundamental chemical principles.

Solvent Class	Common Solvents	Expected Solubility	Rationale
Alcohols	Methanol, Ethanol, Isopropanol	Soluble	The hydroxyl group of alcohols can engage in hydrogen bonding with the oxygen and nitrogen atoms of the silatrane cage, and the alkyl chain interacts favorably with the ethoxy group.
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Soluble	The ether oxygen can act as a hydrogen bond acceptor, and the overall polarity of these solvents is compatible with the polar nature of ethoxysilatrane. Some silatrane-containing polymers are known to be soluble in THF[1].
Ketones	Acetone, Methyl ethyl ketone	Soluble	The polar carbonyl group of ketones interacts well with the polar functionalities of ethoxysilatrane. Certain silatrane derivatives have been noted as soluble in acetone[1].
Chlorinated Solvents	Dichloromethane, Chloroform	Soluble	These solvents are effective at dissolving a wide range of organic compounds

and are expected to solubilize ethoxysilatrane due to their ability to engage in dipole-dipole interactions.

Aromatic
Hydrocarbons

Toluene, Benzene

Moderately Soluble

The ethoxy group provides some compatibility with these nonpolar solvents, but the polar silatrane cage may limit high solubility.

Aliphatic
Hydrocarbons

Hexane, Heptane

Partially Soluble to
Insoluble

These are nonpolar solvents, and while some silatrane derivatives show partial solubility in hexane[2], strong solvation of the polar silatrane core is unlikely.

Water

Soluble

Many silatrane derivatives exhibit good water solubility[3]. The polar nature of the silatrane cage allows for favorable interactions with water molecules.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following experimental protocols are recommended.

Gravimetric Method

This is a classic and reliable method for determining the solubility of a solid in a solvent.

Principle: A saturated solution of the compound is prepared at a specific temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus and Materials:

- **Ethoxysilatrane**
- Selected organic solvent
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks
- Pipettes
- Evaporating dish
- Filtration apparatus (e.g., syringe filters)

Procedure:

- Add an excess amount of **ethoxysilatrane** to a known volume of the chosen solvent in a sealed container.
- Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- After equilibration, allow the solution to stand undisturbed at the same temperature for any undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are transferred. It is advisable to filter the solution using a syringe filter compatible with the solvent.
- Transfer the clear, saturated solution to a pre-weighed evaporating dish.
- Evaporate the solvent under controlled conditions (e.g., in a fume hood, rotary evaporator, or oven at a temperature below the decomposition point of **ethoxysilatrane**).
- Once the solvent is completely removed, cool the evaporating dish in a desiccator and weigh it.
- Repeat the drying and weighing steps until a constant mass is obtained.

Calculation: Solubility (g/100 mL) = [(Mass of dish + residue) - (Mass of empty dish)] / (Volume of solution taken in mL) * 100

UV-Visible Spectrophotometric Method

This method is suitable if **ethoxysilatrane** exhibits a characteristic UV-Vis absorbance in the chosen solvent.

Principle: The concentration of a solute in a saturated solution is determined by measuring its absorbance and comparing it to a calibration curve prepared from solutions of known concentrations.

Apparatus and Materials:

- **Ethoxysilatrane**
- Selected organic solvent (must be UV transparent at the analysis wavelength)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes

- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus

Procedure:

Part 1: Preparation of Calibration Curve

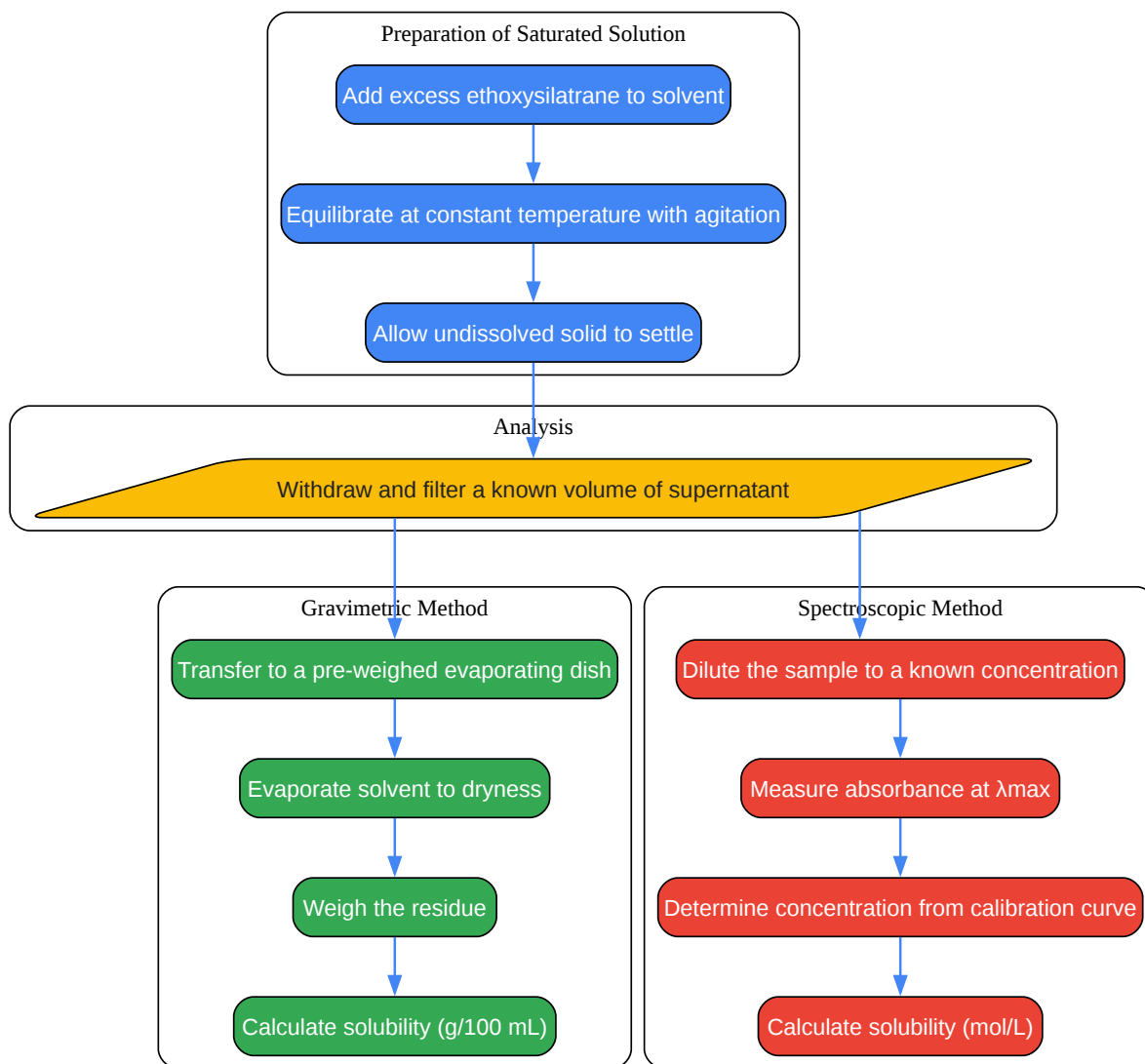
- Prepare a stock solution of **ethoxysilatrane** of a known concentration in the chosen solvent.
- Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **ethoxysilatrane**.
- Plot a graph of absorbance versus concentration to generate a calibration curve. The plot should be linear and pass through the origin (or be corrected for any blank absorbance).

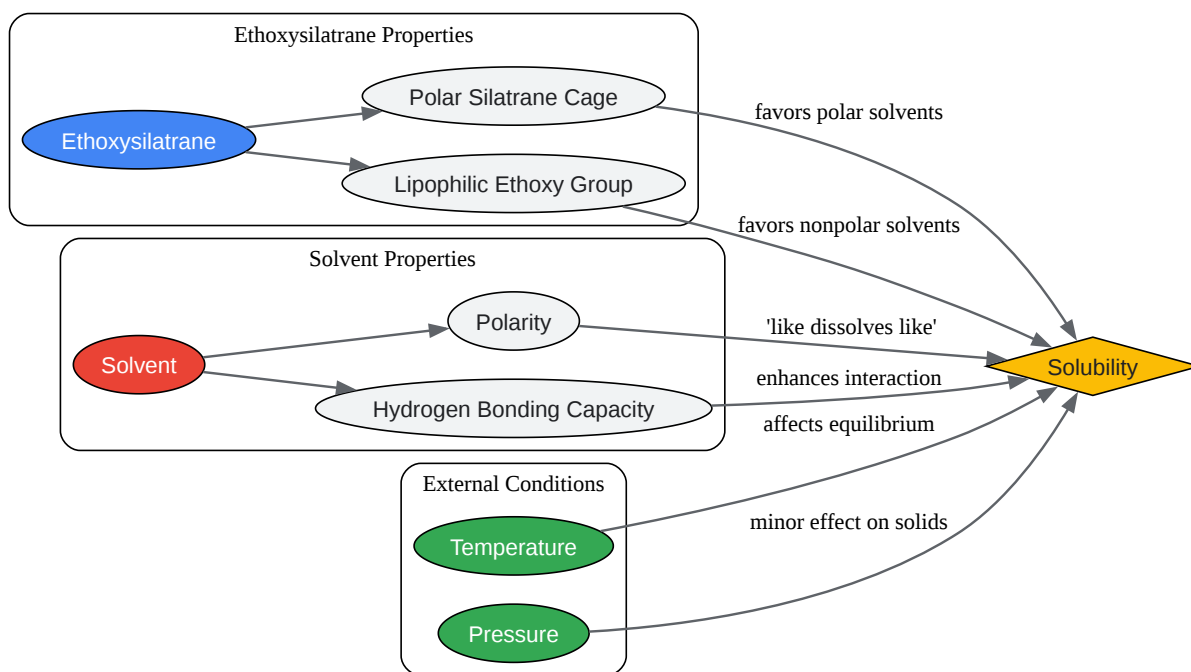
Part 2: Determination of Solubility

- Prepare a saturated solution of **ethoxysilatrane** in the same solvent and at the desired temperature as described in the gravimetric method (steps 1-5).
- Carefully dilute a known volume of the clear, filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Using the calibration curve, determine the concentration of **ethoxysilatrane** in the diluted solution.
- Calculate the concentration of the original saturated solution, taking into account the dilution factor.

Calculation: Solubility (mol/L) = Concentration of diluted solution (from curve) \times Dilution factor

Visualizations





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